

Spectroscopic Characterization of 1,2,5-Tribromo-3-fluorobenzene: A Technical Guide

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Compound of Interest

Compound Name: 1,2,5-Tribromo-3-fluorobenzene

CAS No.: 2839-37-4

Cat. No.: B1596990

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1,2,5-Tribromo-3-fluorobenzene is a halogenated aromatic compound with potential applications in organic synthesis and drug discovery. A thorough understanding of its spectroscopic properties is crucial for its identification, characterization, and quality control. This technical guide provides a detailed analysis of the predicted spectroscopic data for **1,2,5-Tribromo-3-fluorobenzene**, including ^1H NMR, ^{13}C NMR, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). In the absence of publicly available experimental spectra, this guide leverages predictive models and comparative analysis with structurally related compounds to offer valuable insights for researchers working with this molecule.

Introduction

Halogenated benzenes are a class of compounds with significant importance in medicinal chemistry and materials science. The specific substitution pattern of halogens on the benzene ring can dramatically influence the molecule's physical, chemical, and biological properties.

1,2,5-Tribromo-3-fluorobenzene ($\text{C}_6\text{H}_2\text{Br}_3\text{F}$) is a polysubstituted aromatic compound whose

unique arrangement of bromine and fluorine atoms makes it an intriguing building block for the synthesis of more complex molecules.[\[1\]](#)

This guide is designed to serve as a comprehensive resource for the spectroscopic characterization of **1,2,5-Tribromo-3-fluorobenzene**. While experimental data for this specific compound is not readily available in public spectral databases, we present a detailed analysis based on established spectroscopic principles and data from analogous compounds. This approach provides a robust framework for researchers to interpret their own experimental data and confirm the identity and purity of **1,2,5-Tribromo-3-fluorobenzene**.

Molecular Structure and Properties

Before delving into the spectroscopic data, it is essential to understand the basic molecular properties of **1,2,5-Tribromo-3-fluorobenzene**.

Property	Value	Source
Molecular Formula	C ₆ H ₂ Br ₃ F	PubChem [1]
Molecular Weight	332.79 g/mol	PubChem [1]
IUPAC Name	1,2,5-Tribromo-3-fluorobenzene	PubChem [1]
CAS Number	2839-37-4	PubChem [1]

The structure of **1,2,5-Tribromo-3-fluorobenzene**, with the IUPAC numbering of the carbon atoms, is depicted below. This numbering is crucial for the assignment of NMR signals.

Figure 1: Molecular structure of **1,2,5-Tribromo-3-fluorobenzene** with IUPAC numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. The following sections provide predicted ¹H and ¹³C NMR data for **1,2,5-Tribromo-3-fluorobenzene**.

¹H NMR Spectroscopy

Predicted ^1H NMR Data

The ^1H NMR spectrum of **1,2,5-Tribromo-3-fluorobenzene** is expected to show two distinct signals in the aromatic region, corresponding to the two non-equivalent protons, H4 and H6.

Proton	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Predicted Coupling Constants (Hz)
H4	7.5 - 7.8	Doublet of doublets (dd)	$^3J(\text{H-H}) \approx 8-9$, $^4J(\text{H-F}) \approx 5-7$
H6	7.2 - 7.5	Doublet of doublets (dd)	$^3J(\text{H-H}) \approx 8-9$, $^4J(\text{H-F}) \approx 2-3$

Interpretation and Rationale:

- **Chemical Shifts:** The electron-withdrawing nature of the three bromine atoms and the fluorine atom will deshield the aromatic protons, causing them to resonate at a relatively downfield region (7.2 - 7.8 ppm). H4 is expected to be further downfield than H6 due to the cumulative deshielding effect of the adjacent bromine atom at C5 and the fluorine atom at C3.
- **Multiplicity:**
 - H4: This proton will be coupled to the adjacent proton H6 (ortho-coupling, 3J) and to the fluorine atom at C3 (meta-coupling, 4J). This will result in a doublet of doublets.
 - H6: This proton will be coupled to the adjacent proton H4 (ortho-coupling, 3J) and to the fluorine atom at C3 (para-coupling, 5J). The para H-F coupling is typically smaller than the meta H-F coupling.
- **Comparative Analysis:** The predicted chemical shifts and coupling patterns are consistent with those observed for other halogenated benzenes. For instance, the protons in 1,2,4-tribromobenzene show signals in a similar region.

^{13}C NMR Spectroscopy

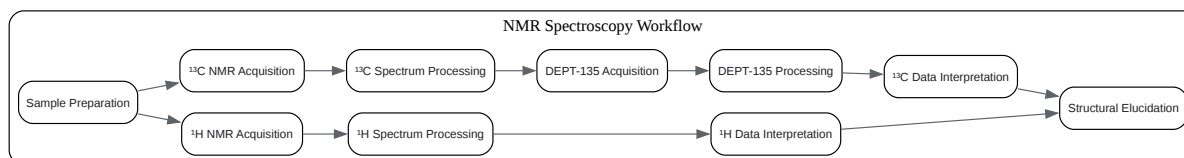
Predicted ^{13}C NMR Data

The proton-decoupled ^{13}C NMR spectrum of **1,2,5-Tribromo-3-fluorobenzene** is expected to display six distinct signals, one for each carbon atom in the benzene ring.

Carbon	Predicted Chemical Shift (ppm)
C1	120 - 125
C2	115 - 120
C3	158 - 163 (d, $^1J(\text{C-F}) \approx 240\text{-}250\text{ Hz}$)
C4	130 - 135
C5	118 - 123
C6	135 - 140

Interpretation and Rationale:

- Chemical Shifts:
 - C3 (Fluorine-bearing carbon): This carbon will exhibit the most downfield chemical shift due to the strong deshielding effect of the highly electronegative fluorine atom. It will also appear as a doublet with a large one-bond carbon-fluorine coupling constant ($^1J(\text{C-F})$).
 - C1, C2, C5 (Bromine-bearing carbons): These carbons will be significantly shielded compared to unsubstituted benzene due to the "heavy atom effect" of bromine. Their chemical shifts will be in the range of 115-125 ppm.
 - C4, C6 (Proton-bearing carbons): These carbons will resonate at a more downfield region compared to the bromine-substituted carbons.
- DEPT-135 Experiment: A Distortionless Enhancement by Polarization Transfer (DEPT-135) experiment would be invaluable in confirming the assignments. In a DEPT-135 spectrum, CH and CH_3 signals appear as positive peaks, while CH_2 signals are negative. Quaternary carbons (like C1, C2, C3, and C5) would be absent. For **1,2,5-Tribromo-3-fluorobenzene**, the DEPT-135 spectrum would show two positive signals corresponding to C4 and C6.



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Figure 2: A typical workflow for NMR-based structural elucidation.

Infrared (IR) Spectroscopy

Predicted IR Data

The IR spectrum of **1,2,5-Tribromo-3-fluorobenzene** will be characterized by absorption bands corresponding to the vibrations of the benzene ring and the carbon-halogen bonds.

Wavenumber (cm ⁻¹)	Assignment
3100 - 3000	C-H stretching (aromatic)
1600 - 1450	C=C stretching (aromatic ring)
1250 - 1100	C-F stretching
1100 - 1000	In-plane C-H bending
900 - 675	Out-of-plane C-H bending
700 - 500	C-Br stretching

Interpretation and Rationale:

- **Aromatic C-H Stretching:** Weak to medium intensity bands are expected in the 3100-3000 cm⁻¹ region.

- **Aromatic C=C Stretching:** A series of sharp bands of variable intensity will appear in the 1600-1450 cm^{-1} range, which are characteristic of the benzene ring.
- **C-F Stretching:** A strong absorption band is anticipated in the 1250-1100 cm^{-1} region, which is indicative of the C-F bond.
- **C-Br Stretching:** The C-Br stretching vibrations will appear in the fingerprint region, typically between 700 and 500 cm^{-1} .

Mass Spectrometry (MS)

Predicted Mass Spectrum Data

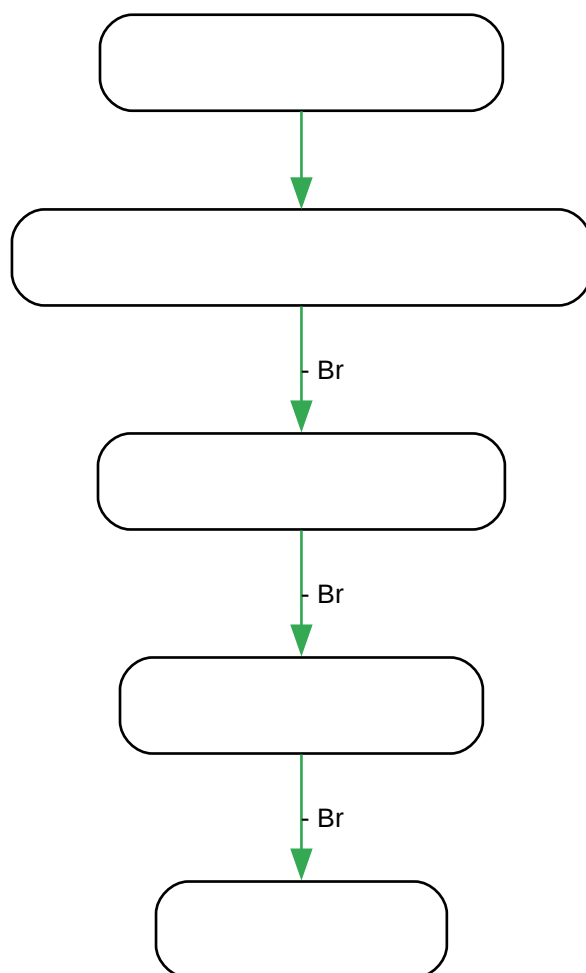
The mass spectrum of **1,2,5-Tribromo-3-fluorobenzene** will provide information about its molecular weight and isotopic distribution, as well as its fragmentation pattern.

m/z	Ion	Comments
330, 332, 334, 336	$[\text{M}]^+$	Molecular ion peak cluster. The characteristic isotopic pattern of three bromine atoms will be observed.
251, 253, 255	$[\text{M} - \text{Br}]^+$	Loss of a bromine atom.
172, 174	$[\text{M} - 2\text{Br}]^+$	Loss of two bromine atoms.
93	$[\text{M} - 3\text{Br}]^+$	Loss of three bromine atoms.
74	$[\text{C}_6\text{H}_2\text{F}]^+$	Fragment corresponding to fluorobenzene radical cation.

Interpretation and Rationale:

- **Molecular Ion Peak:** The most informative feature of the mass spectrum will be the molecular ion peak cluster. Due to the presence of three bromine atoms, which have two major isotopes (^{79}Br and ^{81}Br in approximately a 1:1 ratio), the molecular ion will appear as a cluster of peaks with a characteristic 1:3:3:1 intensity ratio for the $[\text{M}]^+$, $[\text{M}+2]^+$, $[\text{M}+4]^+$, and $[\text{M}+6]^+$ ions, respectively. The most abundant peak in this cluster will be at m/z 332.

- Fragmentation Pattern: The primary fragmentation pathway is expected to involve the sequential loss of bromine atoms, leading to the $[M - \text{Br}]^+$, $[M - 2\text{Br}]^+$, and $[M - 3\text{Br}]^+$ fragment ions. These fragment ions will also exhibit characteristic isotopic patterns due to the remaining bromine atoms.



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Figure 3: Predicted fragmentation pathway for **1,2,5-Tribromo-3-fluorobenzene**.

Experimental Protocols

While experimental data for the title compound is not readily available, the following are general protocols for acquiring the spectroscopic data discussed.

NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **1,2,5-Tribromo-3-fluorobenzene** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 , acetone- d_6 , or DMSO- d_6) in a standard 5 mm NMR tube.
- **^1H NMR Acquisition:** Acquire a standard one-dimensional ^1H NMR spectrum. Typical parameters include a 30-degree pulse angle, a 1-2 second relaxation delay, and 16-32 scans.
- **^{13}C NMR Acquisition:** Acquire a proton-decoupled ^{13}C NMR spectrum. Due to the lower natural abundance of ^{13}C , a larger number of scans (e.g., 1024 or more) and a longer relaxation delay (2-5 seconds) may be necessary.
- **DEPT-135 Acquisition:** Perform a DEPT-135 experiment to differentiate between CH, CH_2 , and CH_3 signals.

IR Spectroscopy

- **Sample Preparation (ATR):** Place a small amount of the solid sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** Record the spectrum, typically in the range of $4000\text{--}400\text{ cm}^{-1}$, with a resolution of 4 cm^{-1} .

Mass Spectrometry

- **Sample Introduction:** Introduce the sample into the mass spectrometer via a suitable method, such as direct infusion or gas chromatography (GC-MS).
- **Ionization:** Use Electron Ionization (EI) at 70 eV to generate the mass spectrum.
- **Data Acquisition:** Scan a mass range that encompasses the expected molecular weight of the compound (e.g., m/z 50-400).

Conclusion

This technical guide provides a comprehensive overview of the predicted spectroscopic data for **1,2,5-Tribromo-3-fluorobenzene**. By leveraging predictive models and comparative analysis with structurally similar compounds, we have outlined the expected features in the ^1H

NMR, ^{13}C NMR, IR, and mass spectra. This information serves as a valuable resource for researchers in the fields of organic synthesis and drug development, enabling them to confidently identify and characterize this important halogenated aromatic compound in the absence of readily available experimental spectra. The provided protocols offer a starting point for the experimental acquisition of this data.

References

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- PubChem. (n.d.). **1,2,5-Tribromo-3-fluorobenzene**. National Center for Biotechnology Information. Retrieved February 7, 2026, from [[Link](#)]

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Sources

- [1. 1,2,5-Tribromo-3-fluorobenzene | C₆H₂Br₃F | CID 2724913 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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